

# 2-Bromomethyl-1,3-dioxolane: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Bromomethyl-1,3-dioxolane

Cat. No.: B1266232

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## Introduction

**2-Bromomethyl-1,3-dioxolane** is a versatile chemical intermediate utilized in a variety of organic synthesis applications, particularly in the pharmaceutical and material science sectors. [1] Its utility in preparing aldehydes, monoacetals, and as a building block for complex molecules makes it a valuable compound in drug development and the creation of novel materials.[1] However, its hazardous properties necessitate a thorough understanding of its safety and handling requirements to minimize risks in a laboratory and manufacturing setting. This technical guide provides an in-depth overview of the safety protocols, physical and chemical properties, and emergency procedures for **2-Bromomethyl-1,3-dioxolane**.

## Hazard Identification and Classification

**2-Bromomethyl-1,3-dioxolane** is classified as a hazardous substance with multiple risk factors. It is a combustible liquid and vapor that is irritating to the respiratory system, skin, and eyes.[1][2][3] The compound is also moisture-sensitive, which can impact its stability and reactivity.[1][2][4]

GHS Hazard Statements:

- H227: Combustible liquid.[3][5]

- H315: Causes skin irritation.[3][5][6]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][5]

Signal Word: Warning[3][5]

Hazard Symbols:

- GHS07 (Exclamation Mark)

Risk Phrases (pre-GHS):

- R 36/37/38: Irritating to eyes, respiratory system and skin.[2]

Safety Phrases (pre-GHS):

- S 24/25: Avoid contact with skin and eyes.[2]

## Physical and Chemical Properties

A clear, colorless liquid, **2-Bromomethyl-1,3-dioxolane** possesses the following key physical and chemical properties:

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	167.00 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	80-82 °C at 27 mmHg (36 hPa)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Density	1.613 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	62 °C (143.6 °F) - closed cup	<a href="#">[2]</a> <a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.482	<a href="#">[1]</a> <a href="#">[7]</a>
Water Solubility	Immiscible	<a href="#">[1]</a> <a href="#">[7]</a>
Sensitivity	Moisture sensitive	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **2-Bromomethyl-1,3-dioxolane** to prevent exposure and ensure a safe laboratory environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of the handling area.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[3\]](#)[\[8\]](#)

- Respiratory Protection: If ventilation is inadequate, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2]

## Handling Procedures

- Avoid contact with eyes, skin, and clothing.[2][3][4]
- Wash hands thoroughly after handling.[2][3][8]
- Avoid inhalation of vapor or mist.[3][4][8]
- Keep away from heat, sparks, open flames, and other sources of ignition.[2][3][4][8]
- Take precautionary measures against static discharge.[4]
- Use spark-proof tools.[2]
- Empty containers may retain product residue and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames. [2]

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3][4][8]
- Keep away from sources of ignition.[2][4]
- Store protected from moisture.[2][4]
- Store away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[2][4]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

## First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2][8]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. Wash clothing before reuse.	[2][3][4][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[2][3][4][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][3][4][8]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][8] Use water spray to cool fire-exposed containers.[2]
- Special Hazards: The compound is a combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back. During a fire, irritating and highly toxic

gases such as carbon monoxide, carbon dioxide, and hydrogen bromide may be generated.

[2][4]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Use proper personal protective equipment as indicated in Section 3.2. Ensure adequate ventilation. Remove all sources of ignition.[2][4]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as earth, sand, or vermiculite. Do not use combustible materials like sawdust.[2] Use a spark-proof tool to collect the material and place it into a suitable, closed container for disposal.[2]

## Stability and Reactivity

- Chemical Stability: Stable at room temperature in closed containers under normal storage and handling conditions.[2][4] It is sensitive to moisture.[1][2][4]
- Conditions to Avoid: Incompatible materials, ignition sources, excess heat, and moisture.[2][4]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[2][4]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen bromide gas.[2][4]
- Hazardous Polymerization: Has not been reported to occur.[2]

## Toxicological Information

Detailed toxicological data such as LD50 and LC50 are not readily available for **2-Bromomethyl-1,3-dioxolane**.[2][4] However, the primary health effects are irritation and potential central nervous system depression.

Potential Health Effects:

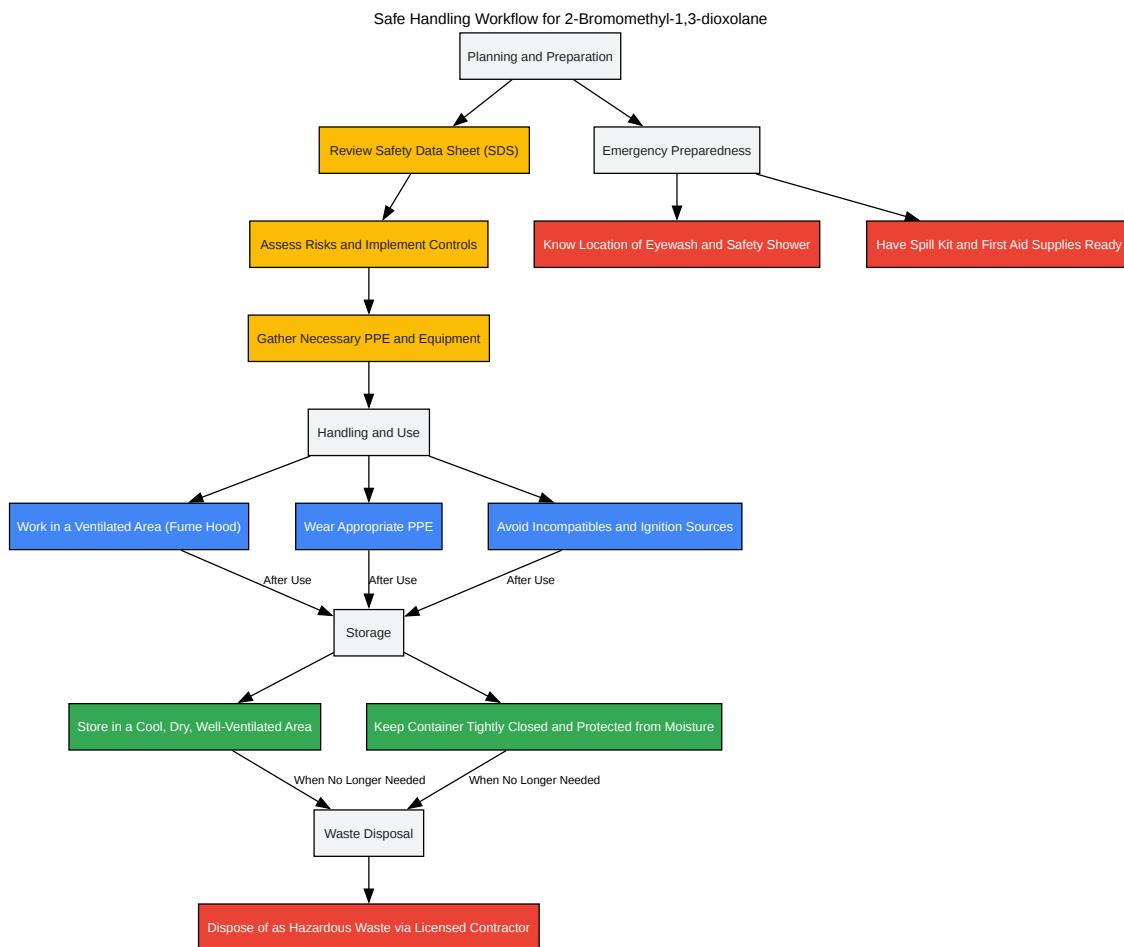
- Inhalation: Causes respiratory tract irritation.[1][2][3] High concentrations may lead to central nervous system depression and asphyxiation.[2]
- Skin Contact: Causes skin irritation.[1][2][3]
- Eye Contact: Causes serious eye irritation, and may lead to chemical conjunctivitis and corneal damage.[1][2][3]
- Ingestion: May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[2]
- Chronic Effects: The effects of chronic exposure may be delayed.[2]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[2][4]

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Waste disposal should be in accordance with all applicable federal, state, and local environmental regulations.[8] It is recommended to contact a licensed professional waste disposal service to dispose of this material.

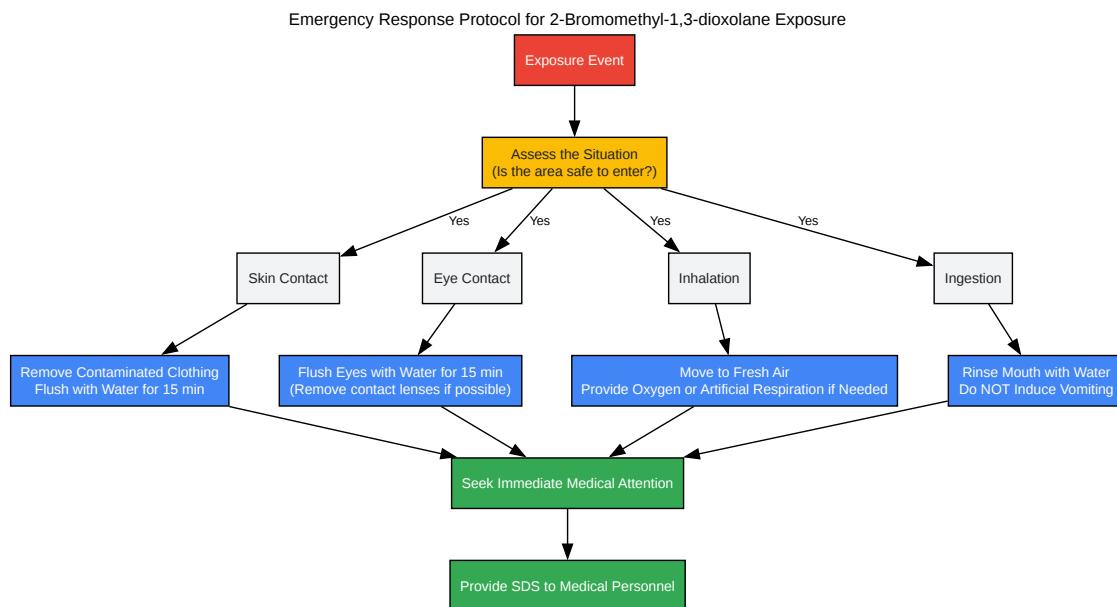
## Experimental Workflow and Logic Diagrams

To ensure the safe handling of **2-Bromomethyl-1,3-dioxolane**, a systematic workflow should be followed. The following diagrams illustrate the key decision-making and operational steps.



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Caption: A logical workflow for the safe handling of **2-Bromomethyl-1,3-dioxolane**.



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Caption: Decision-making flowchart for emergency response to exposure incidents.

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